

# 4-Bromo-2,5-dichlorophenol chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Bromo-2,5-dichlorophenol**

Cat. No.: **B052177**

[Get Quote](#)

## An In-depth Technical Guide to **4-Bromo-2,5-dichlorophenol**

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for **4-Bromo-2,5-dichlorophenol**, tailored for researchers, scientists, and professionals in drug development.

## Overview

**4-Bromo-2,5-dichlorophenol** is a halogenated phenolic compound with the chemical formula  $C_6H_3BrCl_2O$ .<sup>[1]</sup> It is a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This document summarizes its key chemical properties, provides detailed experimental protocols for its synthesis, and outlines its primary applications and safety considerations.

### Key Identifiers:

- IUPAC Name: **4-bromo-2,5-dichlorophenol**<sup>[3]</sup>
- CAS Number: 1940-42-7<sup>[1][4][5]</sup>
- Molecular Formula:  $C_6H_3BrCl_2O$ <sup>[1][4][5]</sup>

## Chemical and Physical Properties

**4-Bromo-2,5-dichlorophenol** typically appears as a white to off-white crystalline powder with a slight phenolic odor.<sup>[1]</sup> It is sparingly soluble in water but soluble in methanol.<sup>[1][4]</sup> A

summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Weight	241.897 g/mol	[5][6]
Melting Point	73 °C	[4][5]
Boiling Point	271.9 ± 35.0 °C at 760 mmHg	[5]
Density	1.9 ± 0.1 g/cm³	[5]
pKa	6.98 ± 0.23 (Predicted)	[1][4]
Flash Point	118.2 °C	[4][5]
LogP	3.75	[5]
Appearance	White to off-white crystalline powder	[1]

## Spectroscopic Data

Spectroscopic data for **4-Bromo-2,5-dichlorophenol**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry (MS), are available through various chemical databases.[1][6][7] This information is crucial for structure confirmation and purity analysis.

## Synthesis and Experimental Protocols

**4-Bromo-2,5-dichlorophenol** is synthesized via the bromination of 2,5-dichlorophenol.[1][2] The following protocol is based on a patented process designed to achieve high purity and yield.[2][8]

### Experimental Protocol: Bromination of 2,5-Dichlorophenol

Objective: To synthesize **4-Bromo-2,5-dichlorophenol** with high purity, minimizing the formation of the 6-bromo isomer.[2][8]

Materials:

- 2,5-Dichlorophenol (0.5 mole, 81.5 g)[\[2\]](#)
- Chlorobenzene (120 g)[\[2\]](#)
- Triethylamine hydrochloride (0.03 mole, 4.1 g)[\[2\]](#)
- Bromine (0.5 mole, 80.0 g)[\[2\]](#)

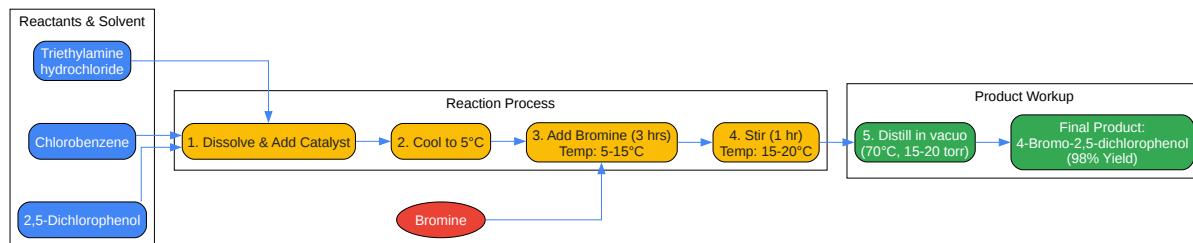
#### Procedure:

- Dissolve 81.5 g (0.5 mole) of 2,5-dichlorophenol in 120 g of chlorobenzene in a suitable reactor.[\[2\]](#)
- Add 4.1 g (0.03 mole) of triethylamine hydrochloride to the mixture.[\[2\]](#)
- Cool the reaction mixture to 5°C.[\[2\]](#)
- Over a period of 3 hours, add 80.0 g (0.5 mole) of bromine to the mixture.[\[2\]](#)
- During the first hour of bromine addition, maintain the reaction temperature between 5°C and 8°C.[\[2\]](#)[\[8\]](#)
- Allow the temperature to rise to approximately 15°C by the end of the bromine addition. An evolution of hydrogen bromide gas will be observed.[\[2\]](#)[\[8\]](#)
- After the complete addition of bromine, stir the reaction mixture for 1 hour at 15°C to 20°C.[\[2\]](#)  
[\[8\]](#)
- Remove the solvent (chlorobenzene) by distillation in vacuo at 70°C and 15-20 torr.[\[2\]](#)[\[8\]](#)

#### Results:

- This process yields approximately 126.0 g of product.[\[2\]](#)[\[8\]](#)
- The product contains about 94% by weight of **4-Bromo-2,5-dichlorophenol**, corresponding to a 98% theoretical yield.[\[2\]](#)[\[8\]](#)

- The formation of the undesired 6-bromo-2,5-dichlorophenol isomer is significantly reduced to 0.5-1% by weight.[2]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Bromo-2,5-dichlorophenol**.

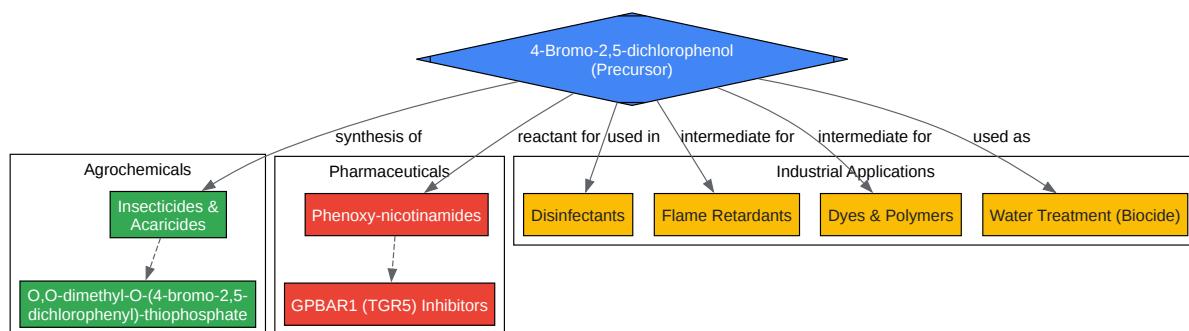
## Applications and Reactivity

**4-Bromo-2,5-dichlorophenol** serves as a crucial building block and intermediate in various chemical syntheses.[1]

- Agrochemicals:** It is a key precursor for producing insecticidal and acaricidal active substances, such as O,O-dimethyl-O-(4-bromo-2,5-dichlorophenyl)-thiophosphoric acid ester.[2]
- Pharmaceuticals:** The compound is used as a reactant in the preparation of phenoxy-nicotinamides, which have shown inhibitory activity against the bile acid receptor GPBAR1 (TGR5).[4][9]
- Antimicrobial Agent:** It exhibits antimicrobial properties, making it useful in the formulation of disinfectants, preservatives, and as a biocide in water treatment to inhibit the growth of

bacteria and fungi.[1]

- Industrial Chemicals: It is also employed as an intermediate in the production of dyes, flame retardants, and polymer additives.[1]



[Click to download full resolution via product page](#)

Caption: Key applications of **4-Bromo-2,5-dichlorophenol**.

## Safety and Handling

**4-Bromo-2,5-dichlorophenol** is classified as hazardous. It is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[3][10]

GHS Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]

### Precautionary Measures:

- Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be worn.[[10](#)]
- Handle in a well-ventilated area to avoid inhalation.[[1](#)]
- Avoid contact with skin, eyes, and clothing.[[1](#)]
- In case of contact, rinse the affected area thoroughly with water.[[11](#)]
- Store in a cool, dry place.[[1](#)] When heated to decomposition, it may emit toxic vapors of bromide and chloride.[[1](#)]

## Conclusion

**4-Bromo-2,5-dichlorophenol** is a versatile chemical intermediate with significant applications in the agrochemical, pharmaceutical, and industrial sectors. Its synthesis is well-established, allowing for high-yield production. Proper understanding of its chemical properties and adherence to safety protocols are essential for its effective and safe utilization in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. GB2044246A - Process for producing 4-bromo- 2,5-dichlorophenol - Google Patents [patents.google.com]
- 3. 4-Bromo-2,5-dichlorophenol | C<sub>6</sub>H<sub>3</sub>BrCl<sub>2</sub>O | CID 16022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]

- 5. 2,5-dichloro-4-bromophenol | CAS#:1940-42-7 | Chemsoc [chemsrc.com]
- 6. Phenol, 4-bromo-2,5-dichloro- [webbook.nist.gov]
- 7. 4-Bromo-2,5-dichlorophenol(1940-42-7) 1H NMR [m.chemicalbook.com]
- 8. US4223166A - Process for producing 4-bromo-2-chlorophenols - Google Patents [patents.google.com]
- 9. 4-Bromo-2,5-dichlorophenol | 1940-42-7 [chemicalbook.com]
- 10. 4-Bromo-2,5-dichlorophenol | 1940-42-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. 4-Bromo-2,5-dichlorophenol - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [4-Bromo-2,5-dichlorophenol chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b052177#4-bromo-2-5-dichlorophenol-chemical-properties\]](https://www.benchchem.com/product/b052177#4-bromo-2-5-dichlorophenol-chemical-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)